CAS number 59080-33-0 physical characteristics

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2,4,6-Tribromobiphenyl*
CAS No.:	*59080-33-0*
Cat. No.:	*B167079*

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CAS Number 59080-33-0: **2,4,6-Tribromobiphenyl** Physical Characteristics & Analytical Profile[1][2]

Part 1: Executive Summary

Identity & Significance CAS number 59080-33-0 corresponds to **2,4,6-Tribromobiphenyl** (PBB-30), a polybrominated biphenyl (PBB) congener.[1] Historically utilized as a flame retardant, its current primary relevance in the pharmaceutical and research sectors is as a Certified Reference Material (CRM) for toxicological screening and impurity profiling.

For drug development professionals, this compound serves two critical functions:

- Toxicological Probe: It acts as a specific ligand for the Aryl Hydrocarbon Receptor (AhR), useful in studying CYP450 induction (specifically CYP1A1/1A2) during ADME-Tox screening.
- Impurity Standard: Due to its persistence and lipophilicity, it is monitored as an environmental contaminant that can leach into pharmaceutical supply chains (e.g., via contaminated solvents or packaging materials).

Part 2: Physicochemical Profile

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The following data aggregates experimental values and predictive models suitable for establishing quality control specifications.

Table 1: Core Physical Characteristics

Property	Value / Range	Condition / Note
Chemical Name	2,4,6-Tribromobiphenyl	IUPAC
Molecular Formula	$C_{12}H_7Br_3$	-
Molecular Weight	390.90 g/mol	-
Physical State	Solid (Crystalline)	White to off-white needles/prisms
Melting Point	64.0 – 66.0 °C	Sharp transition; purity dependent
Boiling Point	~367 °C	At 760 mmHg (Decomposes near BP)
Density	1.923 g/cm³	Predicted
LogP (Octanol/Water)	5.90 – 6.02	Highly Lipophilic
Vapor Pressure	4.6×10^{-6} mmHg	At 25°C (Low volatility)
Refractive Index	1.647	Predicted

Solubility & Stability[3][6]

- Water Solubility: Negligible (< 0.1 mg/L). Hydrophobic nature requires organic co-solvents for biological assays.
- Organic Solubility: Highly soluble in non-polar solvents (Hexane, Isooctane, Dichloromethane). Moderately soluble in DMSO (requires sonication).
- Stability: Chemically stable under ambient conditions.[3][4] Resistant to hydrolysis. Photolytically unstable; degrades under UV light (de-bromination).

Part 3: Structural & Spectral Characterization

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Molecular Geometry

The molecule features a biphenyl core with three bromine atoms substituted on one ring at the ortho (2, 6) and para (4) positions.[5][6] The bulky ortho-bromines induce a significant twist angle between the two phenyl rings (~90°), preventing coplanarity. This steric hindrance reduces conjugation compared to non-substituted biphenyls, affecting its UV absorption and biological binding affinity.

Mass Spectrometry (GC-MS) Signature

In Electron Impact (EI) ionization, **2,4,6-Tribromobiphenyl** displays a distinctive isotope pattern due to the three bromine atoms (

and

).

- Molecular Ion (

  ): Cluster centered at m/z 390, 392, 394, 396.

- Pattern Intensity: Approximately 1:3:3:1 ratio, diagnostic for Br_3 species.

- Fragmentation: Sequential loss of bromine atoms (

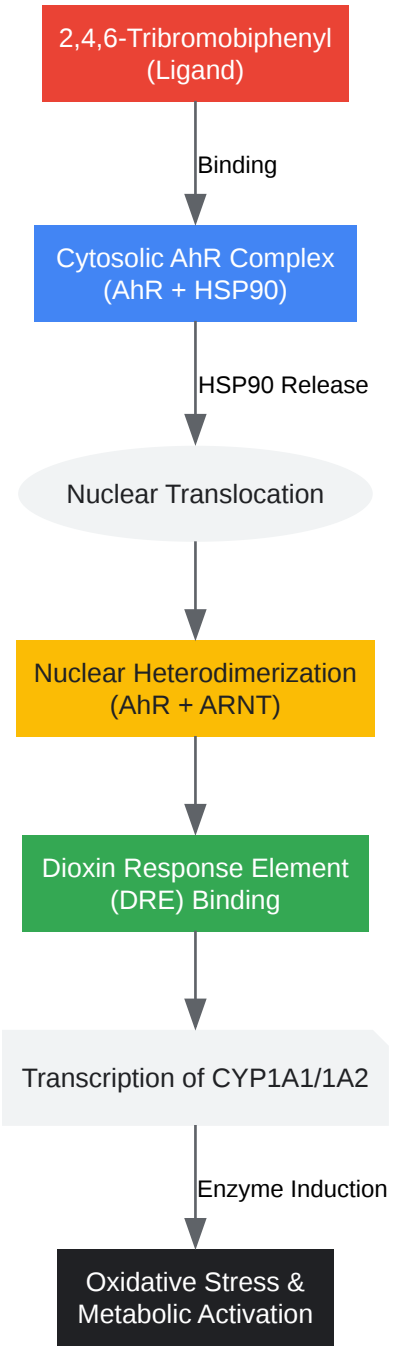
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Part 4: Toxicological Mechanism (AhR Pathway)

In drug safety evaluation, **2,4,6-Tribromobiphenyl** is used to assess the potential for receptor-mediated toxicity. It functions as an agonist for the Aryl Hydrocarbon Receptor (AhR), leading to the induction of xenobiotic-metabolizing enzymes.[5]

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Figure 1: Mechanism of Action. The compound binds cytosolic AhR, translocates to the nucleus, and induces CYP450 expression, serving as a model for halogenated aromatic toxicity.

Part 5: Analytical Protocol (GC-MS)

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Objective: Quantification of **2,4,6-Tribromobiphenyl** in complex matrices (e.g., lipid-rich tissue or pharmaceutical formulations).

Workflow



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Figure 2: Standardized extraction and analysis workflow for lipophilic brominated compounds. [5]

Instrument Parameters (Agilent 5977B/Intuvo 9000 equivalent)

- Column: DB-5ms UI (30 m × 0.25 mm, 0.25 µm film).
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet: Splitless mode @ 280 °C.
- Oven Program:
  - Start at 100 °C (hold 1 min).
  - Ramp 20 °C/min to 250 °C.
  - Ramp 5 °C/min to 300 °C (hold 5 min).
- Detection: MS Source @ 230 °C, Quad @ 150 °C.
- SIM Ions: Monitor m/z 390, 392, 394 (Quant), 311, 313 (Qual).

Part 6: Handling & Safety

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- Hazard Classification: Carcinogen Category 2A (Probable); Aquatic Toxicity (Chronic).
- PPE: Nitrile gloves (double-gloving recommended due to lipophilicity), safety goggles, and N95/P100 respirator if handling powder.
- Containment: All weighing and solution preparation must occur within a certified fume hood.
- Disposal: High-temperature incineration. Do not release into drains; compound is persistent and bioaccumulative.

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- To cite this document: BenchChem. [CAS number 59080-33-0 physical characteristics]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167079/docs#cas-number-59080-33-0-physical-characteristics]

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